OX04528 and cAMP inhibition pathway

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Compound of Interest

Compound Name:	*OX04528*
Cat. No.:	*B15607985*

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An In-depth Technical Guide on **OX04528** and the cAMP Inhibition Pathway

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **OX04528**, a potent and selective agonist for the G protein-coupled receptor 84 (GPR84), and its role in the inhibition of the cyclic adenosine monophosphate (cAMP) signaling pathway. This document details the mechanism of action, quantitative data, experimental protocols, and relevant pathway diagrams to support research and drug development efforts.

Core Mechanism of Action

OX04528 is a highly potent and selective agonist for GPR84.[1][2][3] The activation of GPR84 by **OX04528** leads to the inhibition of adenylyl cyclase, which in turn reduces the intracellular production of cAMP.[1][2][4] This mechanism is described as G-protein biased, as the compound does not induce β-arrestin recruitment, even at high concentrations.[2][4]

Quantitative Data

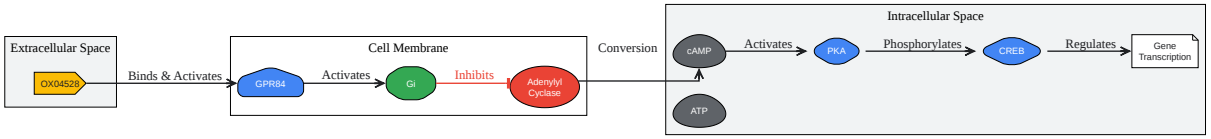
The potency of **OX04528** in inhibiting cAMP production has been determined in cellular assays. The following table summarizes the key quantitative data.

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Parameter	Value	Cell Line	Notes	Reference
EC50	5.98 pM	CHO cells expressing human GPR84	Inhibition of forskolin-induced cAMP production.	[2][4]
EC50	6 pM	CHO cells expressing human GPR84	Inhibition of cAMP production.	
β-arrestin-2 Recruitment	> 80 µM	CHO-β-arrestin-hGPR84 cells	Demonstrates G-protein pathway bias.	[2]

Signaling Pathway Diagram

The following diagram illustrates the inhibitory pathway of **OX04528** on cAMP production through GPR84 activation.



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Caption: **OX04528**-mediated GPR84 activation and subsequent cAMP inhibition pathway.

Experimental Protocols

The following sections detail the methodologies for key experiments used to characterize the activity of **OX04528**.

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cAMP Measurement Assay

This assay quantifies the inhibitory effect of **OX04528** on cAMP production.

Objective: To determine the EC50 value of **OX04528** for the inhibition of adenylyl cyclase activity.

Materials:

- CHO cells stably expressing human GPR84 (CHO-hGPR84)
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- Forskolin (FSK), an adenylyl cyclase activator
- **OX04528**
- cAMP detection kit (e.g., HTRF, ELISA, or luminescence-based)

Procedure:

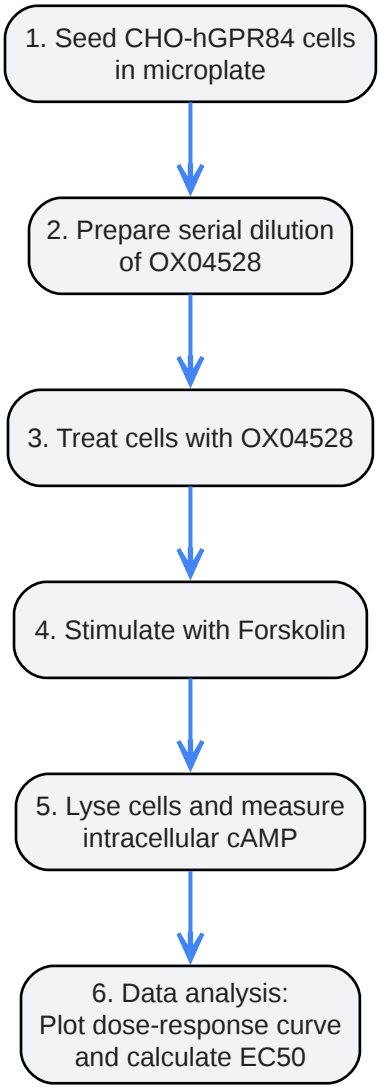
- Cell Seeding: Seed CHO-hGPR84 cells in a suitable microplate (e.g., 96-well or 384-well) and culture overnight.
- Compound Preparation: Prepare a serial dilution of **OX04528** in assay buffer.
- Cell Treatment:
  - Wash the cells with assay buffer.
  - Add the diluted **OX04528** to the cells and incubate for a specified period (e.g., 30 minutes) at 37°C.
  - Add a fixed concentration of forskolin (e.g., 25 µM) to all wells (except for the negative control) to stimulate cAMP production.
  - Incubate for another specified period (e.g., 30 minutes) at 37°C.

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- cAMP Detection: Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's instructions of the chosen cAMP detection kit.
- Data Analysis:
  - Plot the cAMP concentration against the logarithm of the **OX04528** concentration.
  - Fit the data to a four-parameter logistic equation to determine the EC50 value.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for assessing the effect of **OX04528** on cAMP levels.



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Caption: Experimental workflow for determining the EC50 of **OX04528** in a cAMP inhibition assay.

Selectivity Profile

OX04528 exhibits high selectivity for GPR84 over other related receptors.

Receptor	Activity	Reference
FFA1	No detectable activity	[3]
FFA4	No detectable activity	[3]
CB2	No detectable activity	[3]

In Vivo Pharmacokinetics

Initial pharmacokinetic studies have been conducted in mice.

Parameter	Value	Dosing	Species	Reference
Half-life (t1/2)	58 minutes	10 mg/kg (oral)	Mouse	

Conclusion

OX04528 is a valuable research tool for studying the physiological and pathological roles of GPR84. Its high potency and selectivity, coupled with its demonstrated oral bioavailability, make it a promising lead compound for the development of therapeutics targeting the GPR84-mediated cAMP inhibition pathway. This guide provides the foundational technical information required for scientists and researchers to effectively utilize **OX04528** in their studies.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. OX04528 | GPR84 agonist | Probechem Biochemicals [probechem.com]
- 3. axonmedchem.com [axonmedchem.com]
- 4. caymanchem.com [caymanchem.com]

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